Application Note: Comprehensive Characterization of 4-Amino-N-(1-phenylethyl)benzamide

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Compound of Interest

Compound Name:	*4-Amino-N-(1-phenylethyl)benzamide*
CAS No.:	*85592-75-2*
Cat. No.:	*B1215640*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed guide to the essential analytical techniques for the comprehensive characterization of **4-Amino-N-(1-phenylethyl)benzamide**, a chiral molecule with potential applications in pharmaceutical and materials science. The protocols outlined herein are designed to ensure structural elucidation, purity assessment, and enantiomeric separation, adhering to rigorous standards of scientific integrity. This guide emphasizes the causality behind experimental choices and provides self-validating systems for trustworthy and reproducible results.

Introduction: The Imperative for Rigorous Characterization

4-Amino-N-(1-phenylethyl)benzamide is a secondary amide containing a chiral center at the benzylic carbon of the phenylethyl moiety. This structural feature necessitates a multi-faceted

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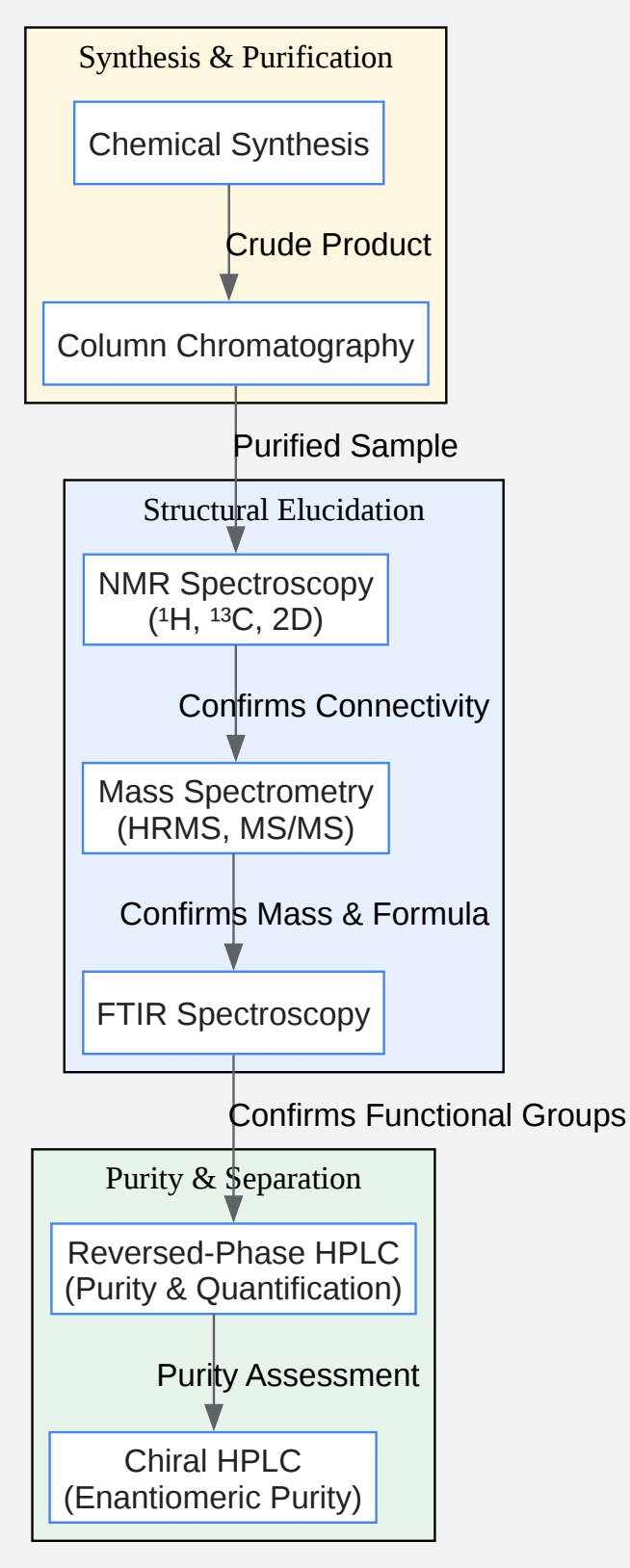
analytical approach to not only confirm its chemical identity and purity but also to resolve and quantify its enantiomeric forms. The primary amino group and the amide linkage are key functional groups that influence the molecule's chemical properties and potential biological activity. Therefore, a thorough characterization is paramount for any research, development, or quality control application.

This guide details the application of four critical analytical techniques: Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Fourier-Transform Infrared (FTIR) Spectroscopy. The synergy of these methods provides a complete profile of the molecule, from its atomic connectivity to its bulk purity and chiral integrity.

Overall Analytical Workflow

A systematic approach is crucial for the efficient and comprehensive characterization of **4-Amino-N-(1-phenylethyl)benzamide**. The following workflow outlines the logical progression of analysis, starting from fundamental structural confirmation to detailed purity and chiral analysis.

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Caption: Integrated workflow for the characterization of **4-Amino-N-(1-phenylethyl)benzamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Definitive Structural Confirmation

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules. For **4-Amino-N-(1-phenylethyl)benzamide**, ^{1}H and ^{13}C NMR provide unambiguous evidence of the molecular structure, while 2D NMR techniques can confirm atomic connectivity.

Rationale for NMR Analysis

The asymmetry and distinct chemical environments of the protons and carbons in the target molecule make NMR an ideal tool for structural verification. The number of signals, their chemical shifts, splitting patterns (multiplicity), and integration values in a ^{1}H NMR spectrum, along with the chemical shifts in a ^{13}C NMR spectrum, create a unique fingerprint of the molecule.

Predicted NMR Data

While experimental data should always be the final arbiter, theoretical predictions can guide spectral interpretation.[1]

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Proton (^1H)	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Amide N-H	~8.0 - 8.5	d	1H	-NH-CO-
Aromatic (Benzamide Ring)	~7.5 - 7.7	d	2H	Protons ortho to C=O
Aromatic (Phenylethyl Ring)	~7.2 - 7.4	m	5H	Phenyl group protons
Aromatic (Benzamide Ring)	~6.5 - 6.7	d	2H	Protons ortho to NH_2
Methine C-H	~5.2 - 5.4	quint	1H	-CH(CH_3)-
Amine NH_2	~4.0 - 4.5	br s	2H	-NH_2
Methyl CH_3	~1.5 - 1.7	d	3H	-CH_3

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Carbon (^{13}C)	Predicted Chemical Shift (ppm)	Assignment
Amide C=O	~166 - 168	-C=O
Aromatic C-NH_2	~150 - 152	Benzamide Ring
Aromatic C-H (Phenylethyl)	~126 - 129	Phenyl Group
Aromatic C-H (Benzamide)	~128 - 130	Benzamide Ring
Aromatic C-ipso (Phenylethyl)	~142 - 144	Phenyl Group
Aromatic C-ipso (Benzamide)	~120 - 122	Benzamide Ring
Aromatic C-H (Benzamide)	~113 - 115	Benzamide Ring
Methine C-H	~48 - 50	-CH(CH_3)-
Methyl C-H	~21 - 23	-CH_3

Experimental Protocol: NMR Spectroscopy

Objective: To acquire high-resolution ^{1}H and ^{13}C NMR spectra for structural verification.

Materials:

- **4-Amino-N-(1-phenylethyl)benzamide** sample (5-10 mg)
- Deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$)
- NMR tubes (5 mm)
- NMR Spectrometer (400 MHz or higher recommended)
- Tetramethylsilane (TMS) as an internal standard (if not already in the solvent).[2]

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of the sample and dissolve it in approximately 0.6-0.7 mL of the chosen deuterated solvent in a clean, dry vial. DMSO-d_6 is

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often a good choice due to its ability to dissolve a wide range of compounds and to clearly show exchangeable protons (NH, NH_2).

- Transfer: Transfer the solution to an NMR tube.
- Instrument Setup:
  - Insert the sample into the NMR spectrometer.
  - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
  - Tune the probe for both ^{1}H and ^{13}C frequencies.
- ^{1}H NMR Acquisition:
  - Acquire a standard ^{1}H NMR spectrum.
  - Ensure the spectral window is wide enough to encompass all expected signals (e.g., 0-12 ppm).[3]
  - Use a sufficient number of scans to achieve a good signal-to-noise ratio (typically 8-16 scans).
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Set the spectral window to cover the expected range (e.g., 0-180 ppm).[4]
  - A larger number of scans will be required due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- Data Processing:
  - Apply Fourier transformation to the acquired FIDs.
  - Phase the spectra correctly.

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- Calibrate the chemical shift scale using the residual solvent peak or TMS (0 ppm).
- Integrate the signals in the ^{1}H spectrum.
- Analyze the chemical shifts, multiplicities, and coupling constants.

Self-Validation: The integration of the ^{1}H NMR signals should correspond to the number of protons in the proposed structure. The number of signals in the ^{13}C NMR spectrum should match the number of non-equivalent carbons. For unambiguous assignments, 2D NMR experiments like COSY (^{1}H-^{1}H correlation) and HSQC (^{1}H-^{13}C correlation) can be performed.[5]

Mass Spectrometry (MS): Molecular Weight and Formula Confirmation

Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of a compound. High-resolution mass spectrometry (HRMS) is particularly valuable for confirming the molecular formula.

Rationale for MS Analysis

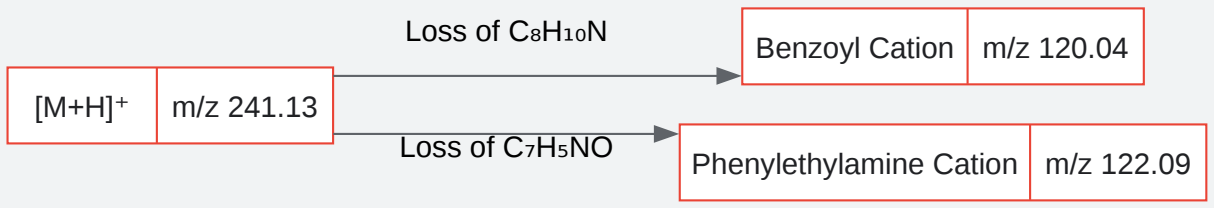
MS provides a direct measurement of the mass-to-charge ratio (m/z) of the ionized molecule, which is a fundamental physical property. This data is essential for confirming that the synthesized compound has the correct molecular weight. Tandem MS (MS/MS) can be used to fragment the molecule and provide further structural information based on the resulting fragment ions.

Expected Mass Spectrometric Data

- Molecular Formula: $C_{15}H_{16}N_{2}O$
- Monoisotopic Mass: 240.1263 g/mol
- Expected Ionization: In electrospray ionization (ESI) positive mode, the molecule is expected to be observed as the protonated species $[M+H]^{+}$ at m/z ≈ 241.1337.
- Key Fragmentation Patterns: The amide bond is often a site of cleavage in mass spectrometry.[6][7] Common fragmentation pathways for benzamides include the loss of the

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amine moiety to form a stable benzoyl cation.[8]



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Caption: Predicted major fragmentation pathways for protonated **4-Amino-N-(1-phenylethyl)benzamide**.

Experimental Protocol: LC-MS

Objective: To confirm the molecular weight and obtain fragmentation data for **4-Amino-N-(1-phenylethyl)benzamide**.

Materials:

- Sample solution (approx. 10-100 µg/mL in a suitable solvent like methanol or acetonitrile).
- HPLC-grade methanol, acetonitrile, and water.
- Formic acid (for promoting ionization).
- LC-MS system (e.g., Q-TOF or Orbitrap for HRMS).

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample in a solvent compatible with reversed-phase chromatography.
- LC Method (for sample introduction):
  - Column: C18 column (e.g., 2.1 x 50 mm, 1.8 µm).
  - Mobile Phase A: 0.1% formic acid in water.

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- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A short gradient (e.g., 5% to 95% B over 5 minutes) is sufficient to elute the compound.
- Flow Rate: 0.3-0.5 mL/min.
- Injection Volume: 1-5 µL.

- MS Acquisition:
  - Ionization Mode: Electrospray Ionization (ESI), Positive.
  - Full Scan (MS1): Acquire data over a mass range that includes the expected $[M+H]^+$ ion (e.g., m/z 100-500).
  - Tandem MS (MS/MS): Perform data-dependent acquisition where the most intense ions from the full scan (specifically targeting m/z 241.13) are isolated and fragmented.
- Data Analysis:
  - Extract the mass spectrum for the chromatographic peak corresponding to the analyte.
  - Determine the accurate mass of the parent ion and compare it to the theoretical mass.
  - Analyze the MS/MS spectrum to identify key fragment ions and propose fragmentation pathways.

Self-Validation: The measured accurate mass should be within 5 ppm of the calculated theoretical mass for the protonated molecular formula. The observed fragments should be consistent with the known fragmentation patterns of amides and the proposed structure.[9]

High-Performance Liquid Chromatography (HPLC): Purity and Chiral Separation

HPLC is indispensable for assessing the purity of the compound and, crucially, for separating its enantiomers. Two distinct HPLC methods are required: a reversed-phase method for purity analysis and a chiral method for determining enantiomeric excess.

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Rationale for HPLC Analysis

Reversed-Phase HPLC (RP-HPLC): This technique separates compounds based on their hydrophobicity. It is the standard method for determining the purity of a drug substance by separating it from starting materials, by-products, and degradation products.

Chiral HPLC: The enantiomers of **4-Amino-N-(1-phenylethyl)benzamide** have identical physical properties in a non-chiral environment. A chiral stationary phase (CSP) is required to form transient diastereomeric complexes with the enantiomers, leading to different retention times and enabling their separation.[10]

Protocol: RP-HPLC for Purity Assessment

Objective: To determine the purity of the **4-Amino-N-(1-phenylethyl)benzamide** sample.

Instrumentation and Materials:

- HPLC system with a UV detector.
- C18 stationary phase column (e.g., 4.6 x 150 mm, 5 µm).
- Sample solution (approx. 0.5 mg/mL in mobile phase).
- HPLC-grade solvents.

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Parameter	Condition	Rationale
Mobile Phase A	Water with 0.1% Trifluoroacetic Acid (TFA) or Formic Acid	Provides good peak shape for amines.
Mobile Phase B	Acetonitrile with 0.1% TFA or Formic Acid	Common organic modifier for reversed-phase.
Gradient	5% to 95% B over 20 minutes	A broad gradient ensures elution of potential impurities with a wide range of polarities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Controlled temperature ensures reproducible retention times.
Detection Wavelength	254 nm or as determined by UV scan	Aromatic compounds typically absorb strongly at 254 nm.
Injection Volume	10 µL	

Procedure:

- System Suitability: Before sample analysis, inject a standard solution to verify system performance (e.g., retention time repeatability, peak symmetry, and efficiency), as per USP <621> guidelines.[11][12]
- Sample Analysis: Inject the prepared sample solution.
- Data Analysis: Integrate all peaks in the chromatogram. Calculate the purity of the main peak as a percentage of the total peak area.

Self-Validation: The method should be validated according to ICH Q2(R1) guidelines, demonstrating specificity, linearity, accuracy, and precision.[13][14]

Protocol: Chiral HPLC for Enantiomeric Separation

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Objective: To separate the enantiomers of **4-Amino-N-(1-phenylethyl)benzamide** and determine the enantiomeric excess (e.e.).

Instrumentation and Materials:

- HPLC system with a UV detector.
- Chiral stationary phase (CSP) column. Polysaccharide-based CSPs (e.g., amylose or cellulose derivatives) are often effective for a broad range of chiral compounds, including aromatic amines.[15][16]
- Sample solution (approx. 0.5 mg/mL in mobile phase).
- HPLC-grade n-Hexane, Isopropanol (IPA), Ethanol.

Parameter	Starting Condition	Rationale
Chiral Column	e.g., Chiralpak® IA, IB, or IC	Screening of different polysaccharide-based columns is often necessary.
Mobile Phase	Hexane/IPA (e.g., 90:10 v/v)	Normal phase mode is typically used for chiral separations on these columns.
Flow Rate	1.0 mL/min	
Column Temperature	25 °C	
Detection Wavelength	254 nm	
Injection Volume	10 µL	

Procedure:

- Method Development: If a method is not established, screen different CSPs and mobile phase compositions (varying the ratio of hexane to alcohol modifier) to achieve baseline separation of the enantiomers.
- Analysis: Once separation is achieved, inject the sample.

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- Data Analysis: Integrate the peaks for both enantiomers. Calculate the enantiomeric excess using the formula: e.e. (%) = [($Area_1$ - $Area_2$) / ($Area_1$ + $Area_2$)] * 100, where $Area_1$ is the area of the major enantiomer peak.

Fourier-Transform Infrared (FTIR) Spectroscopy: Functional Group Identification

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.

Rationale for FTIR Analysis

Each functional group absorbs infrared radiation at a characteristic frequency. An FTIR spectrum provides a fingerprint of the molecule, confirming the presence of key structural components like the N-H bonds of the amine and amide, the C=O bond of the amide, and the aromatic C-H and C=C bonds.

Expected FTIR Absorption Bands

The spectrum of **4-Amino-N-(1-phenylethyl)benzamide** is expected to show characteristic absorptions for a secondary amide with a primary amine.[17]

Frequency Range (cm^{-1})	Vibration	Functional Group
3400 - 3200	N-H stretch	Primary Amine (two bands) & Secondary Amide (one band)
3100 - 3000	C-H stretch	Aromatic
1680 - 1630	C=O stretch (Amide I)	Secondary Amide
1600 - 1450	C=C stretch	Aromatic Ring
1570 - 1515	N-H bend (Amide II)	Secondary Amide
850 - 810	C-H out-of-plane bend	1,4-disubstituted (para) aromatic ring

Experimental Protocol: FTIR Spectroscopy

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Objective: To obtain an infrared spectrum to confirm the presence of key functional groups.

Materials:

- FTIR spectrometer (with ATR accessory recommended).
- Solid sample of **4-Amino-N-(1-phenylethyl)benzamide** (1-2 mg).

Procedure (using Attenuated Total Reflectance - ATR):

- Background Scan: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small amount of the solid sample onto the ATR crystal and apply pressure to ensure good contact.
- Sample Scan: Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Analysis: Label the major absorption peaks and assign them to the corresponding functional group vibrations.

Self-Validation: The presence of strong bands in the regions specified in the table above provides strong evidence for the amide and amine functionalities, corroborating the structural data from NMR and MS.

Conclusion

The comprehensive characterization of **4-Amino-N-(1-phenylethyl)benzamide** requires a synergistic application of multiple analytical techniques. NMR spectroscopy provides the definitive structural framework, mass spectrometry confirms the molecular formula and provides fragmentation insights, HPLC assesses purity and resolves enantiomers, and FTIR confirms the presence of key functional groups. By following the detailed protocols and understanding the rationale behind each technique, researchers can ensure the identity, purity, and chiral integrity of their material, which is a prerequisite for any subsequent scientific investigation or application.

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